

(DHQ)2AQN: A Comprehensive Technical Guide for Core Applications

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Compound of Interest

Compound Name: (DHQ)2AQN

Cat. No.: B8802284

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CAS Number: 176097-24-8

Alternate Names: Hydroquinine anthraquinone-1,4-diyl diether

This technical guide provides an in-depth overview of (DHQ)₂AQN, a chiral ligand pivotal in asymmetric synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's properties, synthesis, and core applications, with a focus on experimental protocols and quantitative data.

Core Properties and Specifications

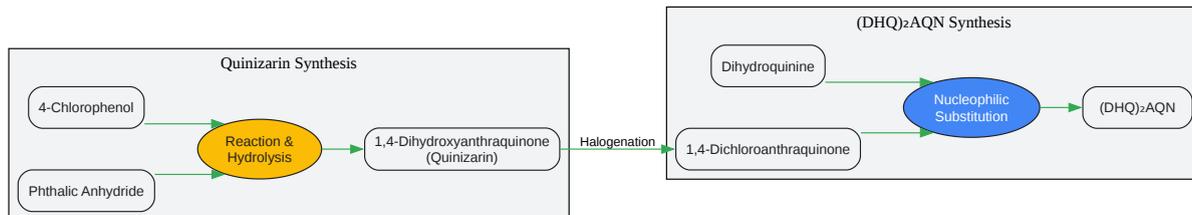
(DHQ)₂AQN is a bis-cinchona alkaloid ligand renowned for its efficacy in catalyzing asymmetric dihydroxylation reactions. Its structural and chemical properties are summarized below.

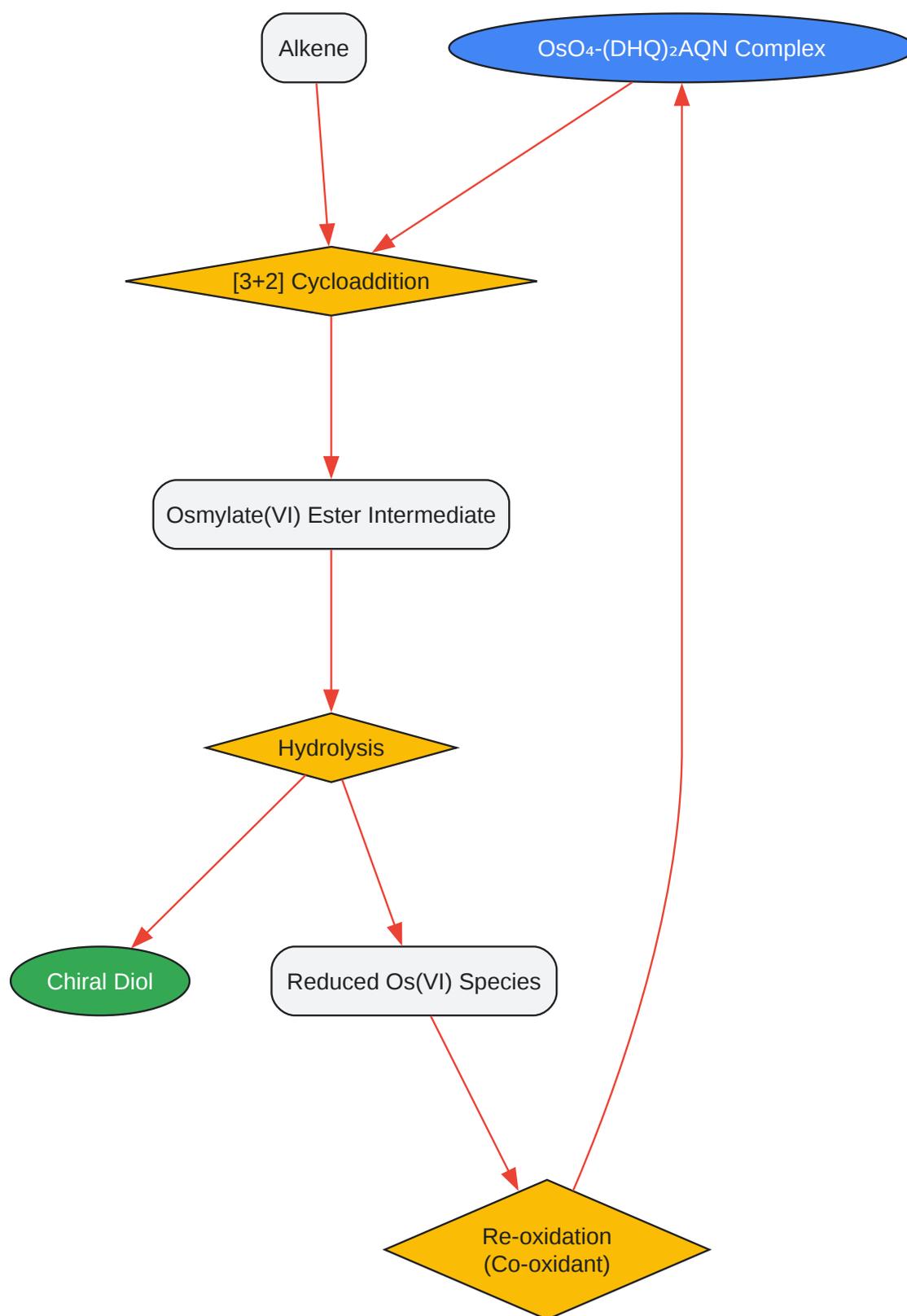
Property	Value	Reference
CAS Number	176097-24-8	[1]
Molecular Formula	C ₅₄ H ₅₆ N ₄ O ₆	[1]
Molecular Weight	857.05 g/mol	[1]
Appearance	Solid	
Melting Point	175-180 °C (lit.)	
Optical Activity	[α] _D ²⁰ +495°, c = 1 in chloroform	
Purity	≥94%	[1]

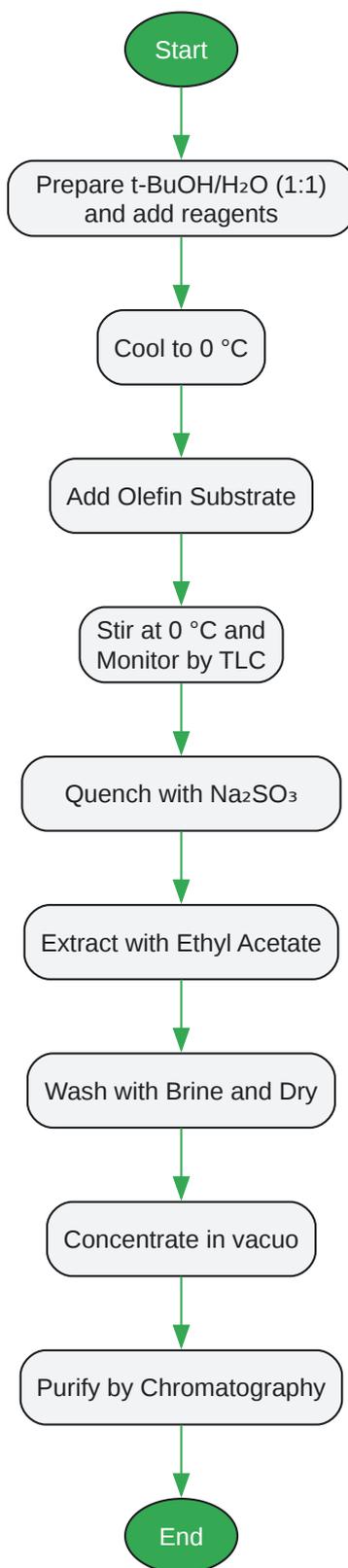
Synthesis of (DHQ)₂AQN

The synthesis of (DHQ)₂AQN involves the nucleophilic substitution of a dihalogenated anthraquinone with dihydroquinine. While a specific detailed protocol for (DHQ)₂AQN is not readily available in public literature, the general procedure involves the reaction of 1,4-dichloroanthraquinone with dihydroquinine in the presence of a base. The synthesis of the precursor 1,4-dihydroxyanthraquinone (quinizarin) is well-documented and can be achieved by reacting phthalic anhydride with 4-chlorophenol, followed by hydrolysis.

Conceptual Synthesis Workflow:







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References

- 1. Enantioselective Synthesis of 3,4-Dihydro-1,2-oxazepin-5(2H)-ones and 2,3-Dihydropyridin-4(1H)-ones from β -Substituted β -Hydroxyaminoaldehydes - PMC [pmc.ncbi.nlm.nih.gov]
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